

An In-depth Technical Guide to the Physical Properties of Allyl Isocyanate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Allyl isocyanate

Cat. No.: B072564

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical properties of **allyl isocyanate**, specifically its boiling point and density. The information herein is curated for professionals in research and development who require precise and reliable data for their work. This document includes a summary of quantitative data, descriptions of general experimental protocols for determining these properties, and a visualization of a key synthetic pathway.

Core Physical Properties of Allyl Isocyanate

The physical characteristics of a compound are critical for its handling, application, and the design of synthetic routes. **Allyl isocyanate** is a liquid at room temperature with the following key physical properties:

Physical Property	Value	Conditions
Boiling Point	87-89 °C	at 760 mmHg
Density	0.94 g/mL	at 25 °C

The data presented in this table is compiled from literature sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocols for Property Determination

While the specific experimental details for the literature values cited above are not provided in the source materials, the following outlines standard and widely accepted methodologies for determining the boiling point and density of a liquid compound such as **allyl isocyanate**.

1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure substance, the boiling point is a characteristic physical property.

- **Simple Distillation:** This is a common and effective method for determining the boiling point of a pure liquid.^[1] The apparatus consists of a distillation flask, a condenser, a receiving flask, and a thermometer. The liquid is heated in the distillation flask, and the thermometer is placed so that the top of the bulb is level with the side arm of the distillation flask. As the liquid boils, the vapor rises and surrounds the thermometer bulb before entering the condenser. The temperature at which the vapor and liquid are in equilibrium is recorded as the boiling point. This temperature should remain constant throughout the distillation of a pure substance.^[1]
- **Micro-Boiling Point Determination (Thiele Tube Method):** This method is advantageous when only a small amount of the substance is available.^[4] A small sample of the liquid is placed in a fusion tube, and a capillary tube, sealed at one end, is placed open-end down into the liquid. The fusion tube is attached to a thermometer and heated in a Thiele tube containing mineral oil. As the temperature rises, air trapped in the capillary tube expands and escapes. When the boiling point is reached, a rapid stream of bubbles will emerge from the capillary tube. The heat is then removed, and the temperature at which the liquid is drawn back into the capillary tube upon cooling is recorded as the boiling point.^[4]

2. Determination of Density

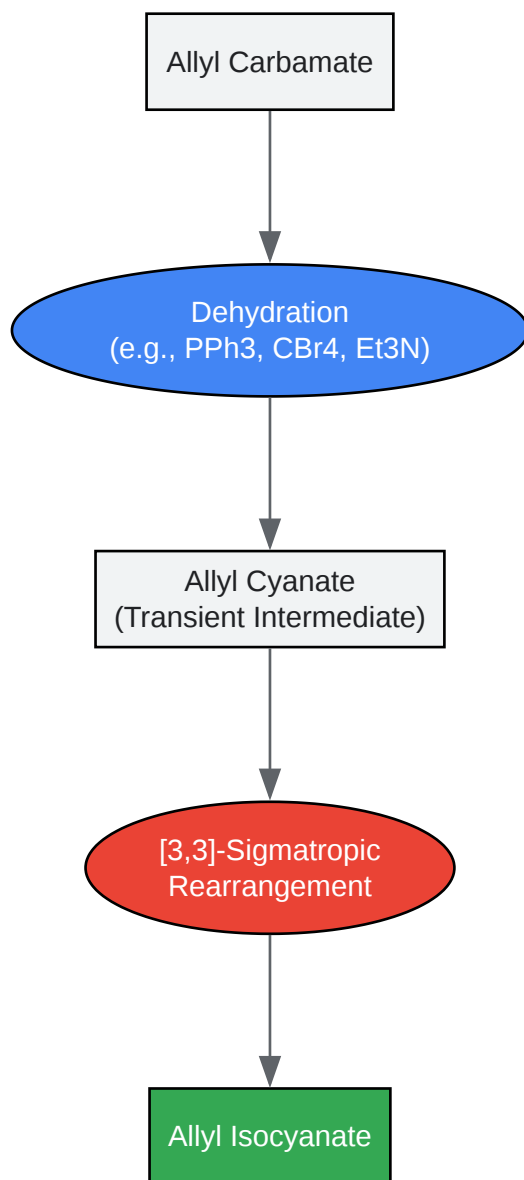
Density is the mass of a substance per unit volume and is another important physical constant for identification and purity assessment.

- **Using a Graduated Cylinder and Balance:** A straightforward method involves measuring the mass of a known volume of the liquid.^{[5][6]}
 - The mass of a clean, dry graduated cylinder is determined using an analytical balance.

- A specific volume of the liquid is carefully added to the graduated cylinder, and the volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder with the liquid is then measured.
- The mass of the liquid is calculated by subtracting the mass of the empty cylinder.
- The density is then calculated by dividing the mass of the liquid by its volume.^[5]
- Using a Pycnometer or Specific Gravity Bottle: For higher precision, a pycnometer is used. This is a flask with a specific, accurately known volume.
 - The mass of the clean, dry pycnometer is determined.
 - The pycnometer is filled with the liquid, and any excess is removed to ensure the volume is exactly that of the pycnometer.
 - The mass of the pycnometer filled with the liquid is measured.
 - The mass of the liquid is found by subtraction.
 - Density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Logical Relationship: Synthesis of Allyl Isocyanate

A key synthetic route to **allyl isocyanate** involves the^{[3][3]}-sigmatropic rearrangement of an allyl cyanate. This rearrangement is a concerted pericyclic reaction that proceeds through a six-membered cyclic transition state.^{[2][7][8]} The process is typically initiated by the dehydration of an allyl carbamate.^{[2][9]}



[Click to download full resolution via product page](#)

Synthesis of **Allyl Isocyanate** via Rearrangement

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. vernier.com [vernier.com]
- 2. Ichikawa Allylcyanoate Rearrangement | Chem-Station Int. Ed. [en.chem-station.com]
- 3. phillysim.org [phillysim.org]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. youtube.com [youtube.com]
- 7. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 8. Stereochemistry of an allyl cyanate-to-isocyanate rearrangement - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- 9. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Allyl Isocyanate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072564#physical-properties-of-allyl-isocyanate-boiling-point-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com